Darifenacin Impurity A: Comprehensive Toxicity, Safety Profile, and Analytical Control Strategy

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Compound of Interest

Compound Name:	*Darifenacin Impurity A*
CAS No.:	*1048979-16-3*
Cat. No.:	*B601931*

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Executive Summary

Darifenacin, a potent and selective muscarinic M3 receptor antagonist, is a critical therapeutic agent for overactive bladder syndrome. Throughout its synthetic lifecycle and shelf-life, the active pharmaceutical ingredient (API) is susceptible to the formation of process-related impurities and degradation products. Among these, **Darifenacin Impurity A** (Darifenacin Carboxylic Acid) stands out as a primary process impurity and a major in vivo metabolite.

As a Senior Application Scientist, I have structured this whitepaper to provide drug development professionals with a rigorous, self-validating framework for understanding the mechanistic origins, toxicological risk, and analytical control strategies required to manage **Darifenacin Impurity A** in compliance with ICH guidelines.

Chemical Identity & Mechanistic Origin

- Chemical Name: (S)-2-(1-(2-(2,3-Dihydrobenzofuran-5-yl)ethyl)pyrrolidin-3-yl)-2,2-diphenylacetic Acid
- CAS Number: 1048979-16-3 [3]

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- Molecular Formula: C 28H 29NO 3
- Molecular Weight: 427.53 g/mol

Mechanistic Causality: Darifenacin contains a primary amide group. Impurity A is the carboxylic acid analog of the API. It typically originates in two ways: as an unreacted precursor during the final amidation step of the API synthesis, or via extreme hydrolytic degradation. While Darifenacin hydrobromide exhibits remarkable stability against standard aqueous hydrolysis [1], extreme alkaline/acidic stress or enzymatic action (via amidases in vivo) cleaves the amide bond, releasing ammonia and yielding the carboxylic acid.



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Figure 1: Mechanistic pathway converting Darifenacin to Impurity A via amide hydrolysis.

Toxicity & Safety Profile

Evaluating the safety of Impurity A requires a tiered, evidence-based approach aligning with ICH M7 and Q3A/B guidelines.

- Pharmacological Inactivity: The conversion of the neutral primary amide to a bulky, ionizable carboxylic acid significantly alters the pharmacophore. At physiological pH, the resulting carboxylate anion disrupts the critical hydrogen-bonding network required for M3 muscarinic receptor docking, rendering Impurity A pharmacologically inert.
- Genotoxicity & Mutagenicity: In silico QSAR models (e.g., Derek Nexus, Sarah Nexus) flag no structural alerts for mutagenicity for the diphenylacetic acid moiety. Because it lacks the high-risk structural alerts (unlike nitrosamine impurities [4]), it is classified as an ICH M7 Class 5 impurity (non-mutagenic).
- Toxicological Risk Assessment: As a Class 5 impurity, its control limits are dictated by ICH Q3A(R2) thresholds rather than the stringent Threshold of Toxicological Concern (TTC). For

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a standard Darifenacin dose (7.5 to 15 mg/day), the qualification threshold is 0.15% or 1.0 mg per day, whichever is lower.

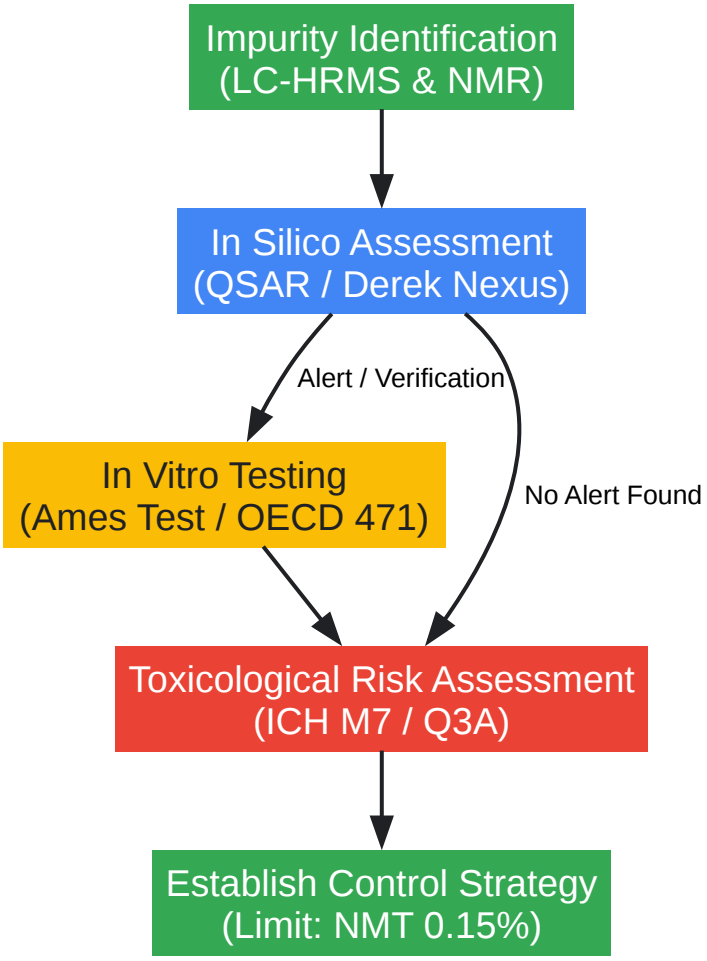

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Figure 2: Toxicological risk assessment workflow for **Darifenacin Impurity A**.

Analytical Methodologies & Experimental Protocols

To ensure analytical trustworthiness, the detection of Impurity A must rely on a self-validating stability-indicating method. A validated RP-UPLC method is the gold standard for separating Darifenacin from its 13 known process impurities and degradants [2].

Table 1: UPLC Chromatographic Parameters for Impurity A Detection

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Parameter	Specification	Causality / Rationale
Column	Acquity UPLC BEH C18 (100 x 2.1 mm, 1.7 µm)	Sub-2 µm particles provide high theoretical plates necessary for resolving closely eluting structural analogs.
Mobile Phase A	0.02 M Ammonium Acetate (pH 6.5) : ACN (80:20)	While pH 3.0 is conventionally used to suppress carboxylic acid ionization, pH 6.5 balances the ionization of the basic pyrrolidine and acidic carboxylate, providing superior orthogonal selectivity[2].
Mobile Phase B	0.02 M Ammonium Acetate (pH 6.5) : ACN (15:85)	High organic modifier elutes strongly retained hydrophobic impurities late in the gradient.
Flow Rate	0.3 mL/min	Achieves the optimal linear velocity for 2.1 mm ID columns, maximizing mass transfer without exceeding pressure limits.
Detection	UV at 210 nm	Captures the strong π-π* transitions of the diphenyl and benzofuran rings, ensuring high sensitivity.

Protocol 1: Forced Degradation and Isolation of Darifenacin Impurity A

Objective: To generate, isolate, and structurally validate Impurity A to serve as an in-house reference standard.

- Sample Preparation: Dissolve 50 mg of Darifenacin Hydrobromide API in 5 mL of HPLC-grade methanol to ensure complete solubility.

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- Hydrolytic Stress Induction: Add 5 mL of 5N NaOH. Causality: Darifenacin is highly stable under mild aqueous conditions; extreme alkaline stress combined with heat is strictly required to force the hydrolysis of the sterically hindered primary amide [1].
- Thermal Incubation: Reflux the mixture at 80°C for 48 hours. Monitor the reaction kinetics via rapid UPLC until the API peak diminishes and the Impurity A peak emerges at an earlier retention time (due to increased polarity).
- Neutralization & Extraction: Cool to room temperature. Adjust the pH to 3.0 using 1N HCl. Causality: Protonating the carboxylic acid neutralizes its charge, rendering it lipophilic enough to partition into the organic phase. Extract with ethyl acetate (3 x 10 mL).
- Isolation: Dry the combined organic layers over anhydrous Na 2SO 4, filter, and evaporate under reduced pressure. Purify the crude residue via preparative HPLC to yield >98% pure **Darifenacin Impurity A**.
- Self-Validation (Characterization): Confirm identity via LC-MS (target m/z 428.20 [M+H] +) and 1 H-NMR (verify the absence of the primary amide -NH 2protons at ~7.0 ppm).

Protocol 2: Ames Test (Bacterial Reverse Mutation Assay)

Objective: To empirically validate the in silico prediction of non-mutagenicity (OECD 471).

- Strain Selection: Prepare overnight cultures of Salmonella typhimurium (TA98, TA100, TA1535, TA1537) and E. coli WP2 uvrA to cover all possible base-pair substitution and frameshift mutations.
- Metabolic Activation: Prepare a rat liver S9 fraction mix. Causality: This simulates mammalian hepatic metabolism, ensuring that potential mutagenic metabolites of Impurity A are also screened.
- Dosing: Expose the bacterial strains to **Darifenacin Impurity A** at concentrations ranging from 1.5 to 5000 µ g/plate , both with and without the S9 mix.
- Incubation: Plate the mixtures on minimal glucose agar and incubate at 37°C for 48-72 hours.

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- Evaluation: Count the revertant colonies. A negative result (no dose-dependent increase in revertants ≥2-fold over vehicle control) empirically confirms the absence of mutagenic risk, validating the ICH Class 5 designation.

Regulatory Implications & Risk Assessment

Because **Darifenacin Impurity A** is a non-mutagenic degradation product, its regulatory control strategy is straightforward but strict. Manufacturers must establish specification limits of NMT (Not More Than) 0.15% in the final API to comply with ICH Q3A(R2). If manufacturing process variations cause Impurity A to exceed this threshold, the batch must be rejected, or comprehensive toxicological qualification (e.g., 14-to-90-day repeat-dose toxicity studies in animal models) must be submitted to regulatory agencies to justify a higher Acceptable Intake (AI).

References

- Thomas, S., et al. (2012). "Identification and structural elucidation of two process impurities and stress degradants in darifenacin hydrobromide active pharmaceutical ingredient by LC-ESI/MSn." Analyst, 137(15), 3571-3582. 1

- Murthy, M. V., et al. (2013). "Development and validation of RP-UPLC method for the determination of darifenacin hydrobromide, its related compounds and its degradation products using design of experiments." Journal of Pharmaceutical and Biomedical Analysis, 72, 40-50. 2

- BOC Sciences. "CAS 1048979-16-3 (**Darifenacin Impurity A**) Product Information & Specifications." 3

- Veeprho. "**Darifenacin Impurity A** | CAS 1048979-16-3 - Impurity Reference Standards." 4

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Sources

- 1. Identification and structural elucidation of two process impurities and stress degradants in darifenacin hydrobromide active pharmaceutical ingredient by LC-ESI/MSn - Analyst (RSC Publishing) [pubs.rsc.org]
- 2. Development and validation of RP-UPLC method for the determination of darifenacin hydrobromide, its related compounds and its degradation products using design of experiments - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. bocsci.com [bocsci.com]
- 4. veeprho.com [veeprho.com]
- To cite this document: BenchChem. [Darifenacin Impurity A: Comprehensive Toxicity, Safety Profile, and Analytical Control Strategy]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b601931/docs#darifenacin-impurity-a-comprehensive-toxicity-safety-profile-and-analytical-control-strategy]

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